Standard Operating Procedure: Disposal of Ethyl 4-hydroxy-3,5-diiodophenylacetate

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Compound of Interest	
Compound Name:	*Ethyl 4-hydroxy-3,5-diiodophenylacetate*
CAS No.:	*90917-49-0*
Cat. No.:	*B041250*

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Executive Summary: Immediate Action Plan

Ethyl 4-hydroxy-3,5-diiodophenylacetate (CAS 90917-49-0) is a halogenated phenolic ester, often encountered as an intermediate in thyromimetic drug synthesis (e.g., Levothyroxine Impurity 4).

Critical Disposal Directive:

- Classification:Halogenated Organic Waste.
- Strict Prohibition: Do NOT dispose of down the drain. Do NOT mix with non-halogenated solvents or strong oxidizers.
- Primary Hazard: Thermal decomposition releases toxic/corrosive Iodine gas (

) and Hydrogen Iodide (

).

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- Bioactivity Warning: Treat as a potentially active thyroid hormone analog. Double-bagging and particulate containment are required.

Chemical Profile & Hazard Logic

Why we dispose of it this way: The Science of Safety.

To ensure compliance and safety, we must understand the molecule's behavior under stress. This is not just "organic waste"; it is a heavy halogenated species.

Property	Data	Disposal Implication
CAS Number	90917-49-0	Unique identifier for waste manifesting.[1]
Molecular Formula		High Iodine Content (~58% by mass). Requires incineration with specific flue gas scrubbing.
Physical State	Solid (Crystalline)	Dust hazard. Requires rigid containment to prevent aerosolization of bioactive particles.
Solubility	Low (Water), High (DMSO, MeCN)	Liquid waste will likely be organic solvent-based.
Reactivity	Phenolic Ester	Susceptible to hydrolysis; incompatible with strong bases and oxidizers.

The Incineration Challenge (Mechanism)

Standard laboratory incinerators often lack the scrubbing capacity for high-load iodine waste. When this compound is burned, the carbon skeleton oxidizes, but the iodine atoms are liberated:

Impact: Free iodine (

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) is highly corrosive to metal incinerator parts and toxic if released into the atmosphere. Therefore, this waste must be tagged specifically as "Iodinated/Halogenated" so the waste handler directs it to a facility with caustic scrubbers.

Waste Stream Decision Matrix

Visualizing the flow of waste from the bench to the truck.

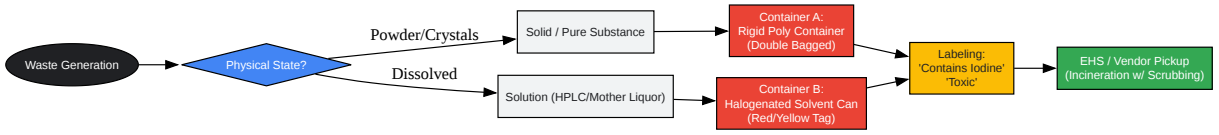

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Figure 1: Decision matrix for segregating **Ethyl 4-hydroxy-3,5-diiodophenylacetate** waste based on physical state.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound, Weighing Paper, Contaminated PPE)

Use this for expired stocks, synthesis solids, or spill cleanup debris.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Do not use glass for solids (risk of breakage).
- Primary Containment: Place the solid waste inside a clear plastic bag (polyethylene). Seal the bag with tape or a zip tie.
- Secondary Containment: Place the sealed bag into the HDPE jar.
- Labeling:
  - Affix a hazardous waste label.

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- Chemical Name: Write full name (**Ethyl 4-hydroxy-3,5-diiodophenylacetate**).
- Constituents: "100%".
- Hazard Checkbox: Mark "Toxic" and "Irritant".
- Special Note: Write "IODINATED ORGANIC" in the comments section.

Protocol B: Liquid Waste (HPLC Eluents, Reaction Mixtures)

Use this for solutions in Acetonitrile, Methanol, or Ethyl Acetate.

- Segregation: Ensure the waste container is designated for Halogenated Solvents.
  - Why? Mixing halogenated waste with non-halogenated waste (like acetone/ethanol) upgrades the entire container to the more expensive "Halogenated" disposal tier.
- Compatibility Check: Ensure the solution pH is between 4 and 10.
  - Caution: If the solution is strongly basic (pH > 10), the ester may hydrolyze, and the phenol may oxidize. Neutralize with dilute acid (e.g., 1M HCl) before adding to the waste carboy to prevent exotherms.
- Transfer: Pour into the carboy using a funnel. Close the latch immediately to prevent solvent evaporation.
- Log Entry: Record the volume and estimated concentration on the waste log sheet attached to the container.

Emergency Response: Spill Protocol

The "Thiosulfate" Neutralization Technique.

If a spill occurs, you may see a brown/purple discoloration indicating the release of free iodine (

).

- Evacuate & Ventilate: If dust is airborne, clear the area.[2]

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- PPE: Nitrile gloves (double gloved), lab coat, safety goggles, and N95 dust mask (or respirator if powder is fine).
- Neutralization (The Chemist's Trick):
  - Prepare a 5-10% solution of Sodium Thiosulfate (
).
  - Spray or pour over the spill.
  - Observation: The brown iodine color will vanish as it reduces to colorless iodide (
).
- Cleanup: Absorb the now-colorless liquid with vermiculite or spill pads. Place in the Solid Waste container (Protocol A).

Regulatory Compliance (US/EU Context)

- US EPA (RCRA):
  - While not explicitly listed on the P-list or U-list, this compound is a Characteristic Waste due to toxicity.
  - Waste Code: If the waste stream contains halogenated solvents (e.g., Methylene Chloride), use F002. If pure, designate as "Non-RCRA Regulated Hazardous Waste" (unless TCLP testing proves otherwise), but manage as Hazardous.
- EU Waste Code (EWC):
  - 07 05 13*: Solid wastes containing hazardous substances.
  - 14 06 02*: Other halogenated solvents and solvent mixtures.

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 3021740, **Ethyl 4-hydroxy-3,5-diiodophenylacetate**. Retrieved from [Link][1]

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- U.S. Environmental Protection Agency.Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Retrieved from [Link]
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